

A Technical Guide to the Thermodynamic Properties of Magnesium Chlorate Hexahydrate

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Compound of Interest

Compound Name: *Magnesium chlorate*

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This technical guide provides a comprehensive overview of the known thermodynamic properties of **magnesium chlorate** hexahydrate, $Mg(ClO_3)_2 \cdot 6H_2O$. The document collates available data on its physical characteristics, thermal decomposition, and crystal structure. Due to the limited availability of specific experimental thermodynamic data in readily accessible literature, this guide also outlines the standard methodologies for determining such properties and presents data for the related compound, magnesium chloride hexahydrate, for comparative purposes.

Core Physical and Chemical Properties

Magnesium chlorate hexahydrate is a white, crystalline solid that is soluble in water and acetone. It is thermally labile, meaning it is susceptible to decomposition upon heating.

Table 1: Physical and Chemical Properties of **Magnesium Chlorate** Hexahydrate

Property	Value
Chemical Formula	<chem>Mg(ClO3)2·6H2O</chem>
Molar Mass	299.299 g/mol
Appearance	White crystalline solid
Density	1.747 g/cm ³ (hexahydrate) [1]
Melting Point	35 °C (decomposes to tetrahydrate) [1] [2]
Boiling Point	120 °C (decomposition) [1]
Crystal Structure	Monoclinic [1]
Solubility in Water	135 g/100 ml at 20 °C [1]

Thermodynamic Data

A thorough search of scientific literature did not yield specific experimental values for the standard enthalpy of formation, standard molar entropy, or Gibbs free energy of formation for **magnesium chlorate** hexahydrate. For illustrative purposes and to provide context for the type of data required for comprehensive thermodynamic analysis, Table 2 includes data for the related compound, magnesium chloride hexahydrate.

Table 2: Thermodynamic Properties of Magnesium Chloride and its Hexahydrate

Property	Value	Compound
Standard Enthalpy of Formation ($\Delta_f H^\ominus_{298}$)	-641.3 kJ/mol	<chem>MgCl2</chem> (s) [3]
Standard Molar Entropy (S^\ominus_{298})	89.6 J/(mol·K)	<chem>MgCl2</chem> (s) [3]
Enthalpy of Fusion (ΔH_{fus})	170.1 ± 2.5 J/g	<chem>MgCl2·6H2O</chem> [4]
Heat Capacity (C _p)	See Figure 1	<chem>MgCl2·6H2O</chem>

Thermal Decomposition

Magnesium chlorate hexahydrate undergoes a multi-step decomposition upon heating. The process involves dehydration followed by the decomposition of the anhydrous salt.

The decomposition pathway is as follows:

- 35 °C: The hexahydrate form begins to decompose into the tetrahydrate ($\text{Mg}(\text{ClO}_3)_2 \cdot 4\text{H}_2\text{O}$).
[\[1\]](#)[\[5\]](#)
- 65 °C: Further dehydration leads to the formation of the dihydrate ($\text{Mg}(\text{ClO}_3)_2 \cdot 2\text{H}_2\text{O}$).[\[1\]](#)[\[5\]](#)
- 80 °C: The dihydrate transforms into a basic salt.[\[1\]](#)
- 120 °C: The final decomposition yields magnesium oxide (MgO), water (H_2O), oxygen (O_2), and chlorine (Cl_2).[\[1\]](#)

The thermal decomposition of the related compound, magnesium chloride hexahydrate, has been studied in more detail and follows a similar pattern of dehydration before hydrolysis and eventual conversion to magnesium oxide at higher temperatures.[\[6\]](#)

Experimental Protocols

The determination of the thermodynamic properties of hydrated salts like **magnesium chlorate** hexahydrate involves several key experimental techniques.

Differential Scanning Calorimetry (DSC)

Objective: To determine the temperatures and enthalpies of phase transitions, such as melting and dehydration.

Methodology:

- A small, precisely weighed sample of **magnesium chlorate** hexahydrate is placed in an aluminum pan.
- The sample pan and an empty reference pan are placed in the DSC instrument.
- The temperature of the sample and reference is increased at a constant rate.

- The difference in heat flow required to maintain the sample and reference at the same temperature is measured.
- Endothermic or exothermic events, such as melting or decomposition, are observed as peaks in the heat flow curve. The area under the peak is proportional to the enthalpy change of the transition.

Thermogravimetric Analysis (TGA)

Objective: To determine the temperature and mass loss associated with dehydration and decomposition.

Methodology:

- A sample of **magnesium chloride** hexahydrate is placed in a high-precision balance within a furnace.
- The sample is heated at a controlled rate in a specific atmosphere (e.g., dry air or an inert gas).
- The mass of the sample is continuously monitored as a function of temperature.
- Mass loss steps in the TGA curve correspond to the loss of water molecules or other volatile decomposition products.

Solution Calorimetry

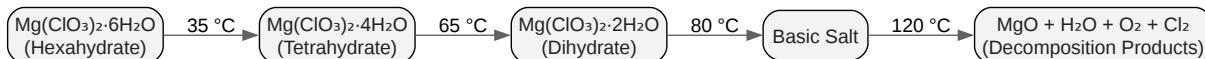
Objective: To determine the enthalpy of formation.

Methodology:

- The heat of solution of both the anhydrous **magnesium chloride** and its constituent elements (or simpler compounds with known enthalpies of formation) in a suitable solvent is measured using a solution calorimeter.
- By applying Hess's Law to a thermochemical cycle involving the dissolution of the reactants and products, the enthalpy of formation of **magnesium chloride** can be calculated.

Visualization of Thermal Decomposition Pathway

The following diagram illustrates the sequential nature of the thermal decomposition of **magnesium chlorate** hexahydrate.



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Caption: Thermal decomposition pathway of **magnesium chlorate** hexahydrate.

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